

An In-depth Technical Guide on 1,3-Diphenylpropan-2-one Tosylhydrazone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *1,3-Diphenylpropan-2-one tosylhydrazone*

Cat. No.: *B025648*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and molecular structure of **1,3-Diphenylpropan-2-one tosylhydrazone**. The information is curated for professionals engaged in chemical research and development.

Physicochemical Data

1,3-Diphenylpropan-2-one tosylhydrazone, also known as Dibenzyl ketone tosylhydrazone, is a chemical compound utilized in organic synthesis.^{[1][2]} Its key quantitative properties are summarized below for clarity and comparative analysis.

Property	Value
Molecular Weight	378.49 g/mol [1][2][3]
Exact Mass	378.49[1]
Molecular Formula	C ₂₂ H ₂₂ N ₂ O ₂ S[1][2]
CAS Number	19816-88-7[2][3]
Melting Point	175-177 °C[1], 187-188 °C (lit.)
Appearance	White to light yellow crystalline powder[1]
Solubility	Chloroform: 25 mg/mL, clear, orange[2]
Boiling Point	555.2±60.0 °C (Predicted)[1][2]
Density	1.1430 (rough estimate)[1][2]

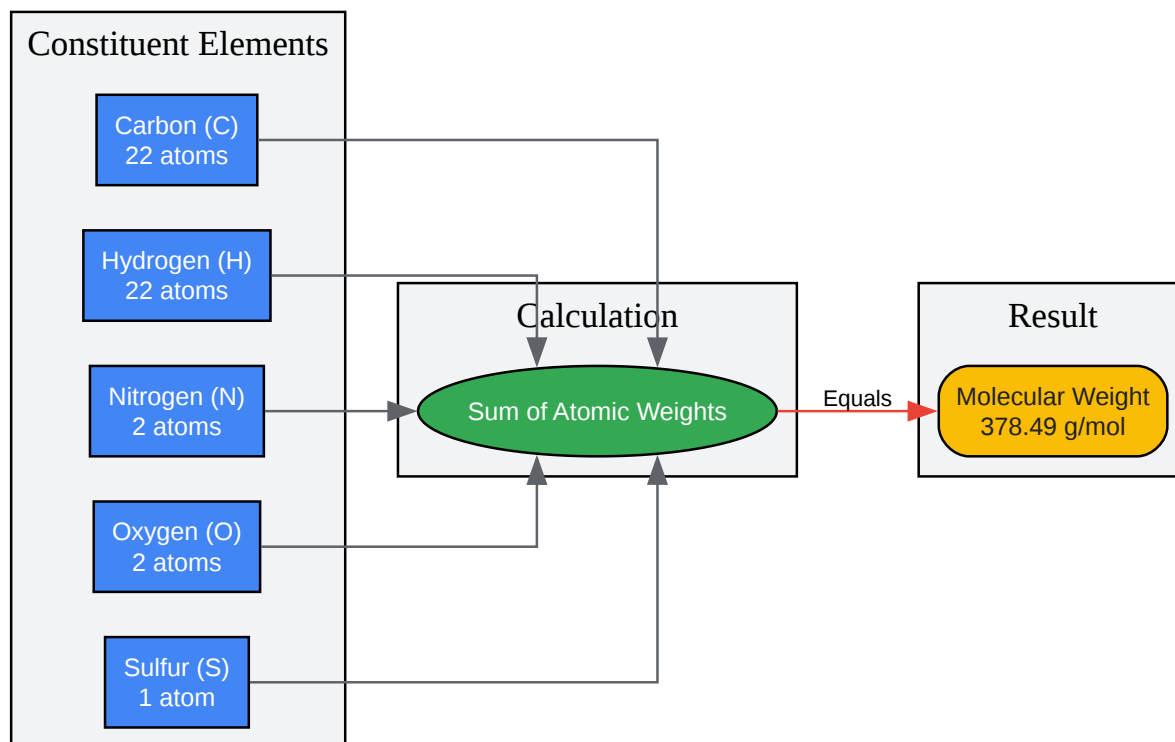
Molecular Weight Determination

The molecular weight is a fundamental property derived from the compound's molecular formula, C₂₂H₂₂N₂O₂S. The calculation is based on the sum of the atomic weights of its constituent atoms.

- Carbon (C): 22 atoms × 12.011 u = 264.242 u
- Hydrogen (H): 22 atoms × 1.008 u = 22.176 u
- Nitrogen (N): 2 atoms × 14.007 u = 28.014 u
- Oxygen (O): 2 atoms × 15.999 u = 31.998 u
- Sulfur (S): 1 atom × 32.06 u = 32.06 u

Total Molecular Weight = 264.242 + 22.176 + 28.014 + 31.998 + 32.06 = 378.49 u

The following diagram illustrates the logical flow of this calculation.



[Click to download full resolution via product page](#)

Caption: Logical flow for calculating the molecular weight of $C_{22}H_{22}N_2O_2S$.

Experimental Protocols: Synthesis

The synthesis of **1,3-Diphenylpropan-2-one tosylhydrazone** is typically achieved through the condensation reaction between 1,3-Diphenylpropan-2-one (also known as dibenzyl ketone) and p-toluenesulfonylhydrazide. This is a standard method for preparing tosylhydrazones from ketones.

Materials:

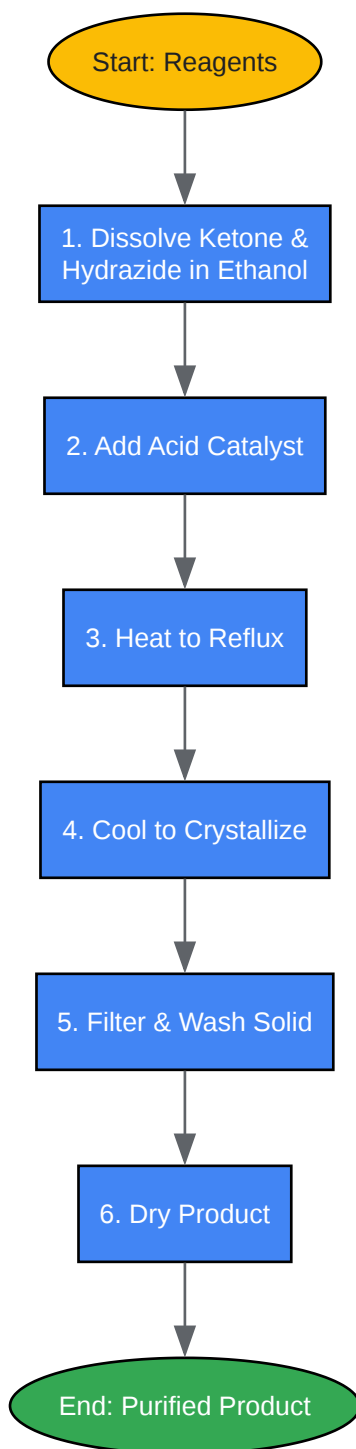
- 1,3-Diphenylpropan-2-one ($C_{15}H_{14}O$, MW: 210.27 g/mol)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- p-Toluenesulfonylhydrazide
- Ethanol or Methanol (as solvent)

- Glacial acetic acid or hydrochloric acid (as catalyst)

General Procedure:

- **Dissolution:** Dissolve equimolar amounts of 1,3-Diphenylpropan-2-one and p-toluenesulfonhydrazide in a suitable volume of ethanol in a round-bottom flask.
- **Catalysis:** Add a catalytic amount of acid (e.g., a few drops of glacial acetic acid) to the mixture to facilitate the condensation reaction.
- **Reaction:** Equip the flask with a condenser and heat the mixture to reflux for a period sufficient to ensure complete reaction, typically monitored by thin-layer chromatography (TLC).
- **Crystallization:** Upon completion, allow the reaction mixture to cool to room temperature, and then cool further in an ice bath to induce crystallization of the product.
- **Isolation and Purification:** Collect the solid product by vacuum filtration. Wash the crystals with cold ethanol to remove any unreacted starting materials or impurities.
- **Drying:** Dry the purified **1,3-Diphenylpropan-2-one tosylhydrazone** product, for example, in a vacuum oven.

The workflow for this synthesis is depicted in the diagram below.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for the synthesis of tosylhydrazones.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. 1,3-DIPHENYLACETONE P-TOLUENESULFONYLHYDRAZONE | 19816-88-7 [chemicalbook.com]
- 3. 1,3-Diphenylacetone p-tosylhydrazone - 1,3-Diphenyl-2-propanone p-tosylhydrazone [sigmaaldrich.com]
- 4. 1,3-Diphenyl-2-propanone 97.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 5. 2-Propanone, 1,3-diphenyl- [webbook.nist.gov]
- 6. 1,3-Diphenyl-2-propanone | C15H14O | CID 7593 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide on 1,3-Diphenylpropan-2-one Tosylhydrazone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b025648#1-3-diphenylpropan-2-one-tosylhydrazone-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com